

# Personal protective equipment for handling LSKL, Inhibitor of Thrombospondin (TSP-1)

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## Compound of Interest

Compound Name: LSKL, Inhibitor of  
Thrombospondin (TSP-1)

Cat. No.: B612620

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## Essential Safety and Handling Guide for LSKL, an Inhibitor of Thrombospondin-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of LSKL, a peptide inhibitor of Thrombospondin-1 (TSP-1). Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your research. LSKL is a tetrapeptide derived from the latency-associated peptide that competitively antagonizes the activation of TGF- $\beta$ 1 by TSP-1.<sup>[1][2][3]</sup> It is primarily used in research settings and is not intended for human or animal use.<sup>[1][4]</sup>

## I. Chemical and Physical Properties

A summary of the known quantitative data for LSKL is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>42</sub> N <sub>6</sub> O <sub>5</sub>	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	458.6 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	283609-79-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White Powder	<a href="#">[3]</a> <a href="#">[8]</a>
Purity	≥95% (via HPLC)	<a href="#">[7]</a>
Storage Temperature	-20°C (as powder), -80°C (in solvent)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## II. Hazard Identification and Safety Precautions

The Safety Data Sheet (SDS) for LSKL identifies the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[6\]](#)
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[6\]](#)

### Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling LSKL to prevent direct contact, inhalation, and exposure.[\[4\]](#)[\[9\]](#)

PPE Category	Item	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact.
Eye Protection	Safety goggles or glasses	To protect eyes from splashes or aerosols.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if handling large quantities or if there is a risk of aerosol formation.	To avoid inhalation of the powder form. <sup>[6]</sup>

### III. Operational Plan: From Receipt to Disposal

A systematic approach to handling LSKL will minimize risks and ensure the quality of the compound for experimental use.

#### Receiving and Storage

- Upon receipt, inspect the packaging for any damage.
- Store the lyophilized peptide in a tightly sealed container in a cool, dry, and dark environment, typically at -20°C or below.<sup>[3][5][6][9]</sup>
- Once reconstituted, store solutions according to laboratory standards, often at 4°C for short-term storage or -80°C for long-term storage, and protect from repeated freeze-thaw cycles.<sup>[3][9]</sup>
- Clearly label all containers with the compound name, concentration, and date of preparation.<sup>[4][9]</sup>

#### Reconstitution and Handling

- All handling of LSKL should occur within a properly equipped and well-ventilated laboratory.  
[6][9]
- To reconstitute the lyophilized powder, use high-purity water or a recommended buffer solution.[9] Work in a sterile environment to prevent contamination.[9]
- Avoid the formation of dust and aerosols.[6]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands and any exposed skin thoroughly after handling.[6]

## Experimental Use

- Follow your institution's established biosafety protocols for handling research chemicals.[4]
- Maintain detailed records of the compound's lot number, preparation, use, and disposal to ensure traceability.[4][9]

## IV. Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth with water. Do NOT induce vomiting.[6]
Skin Contact	Remove contaminated clothing and rinse the affected skin thoroughly with large amounts of water. Call a physician if irritation develops.[6]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek prompt medical attention.[6]
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation.[6]

In case of a spill, sweep up the solid material, place it in a sealed bag, and hold it for waste disposal.[8] Avoid raising dust.[8]

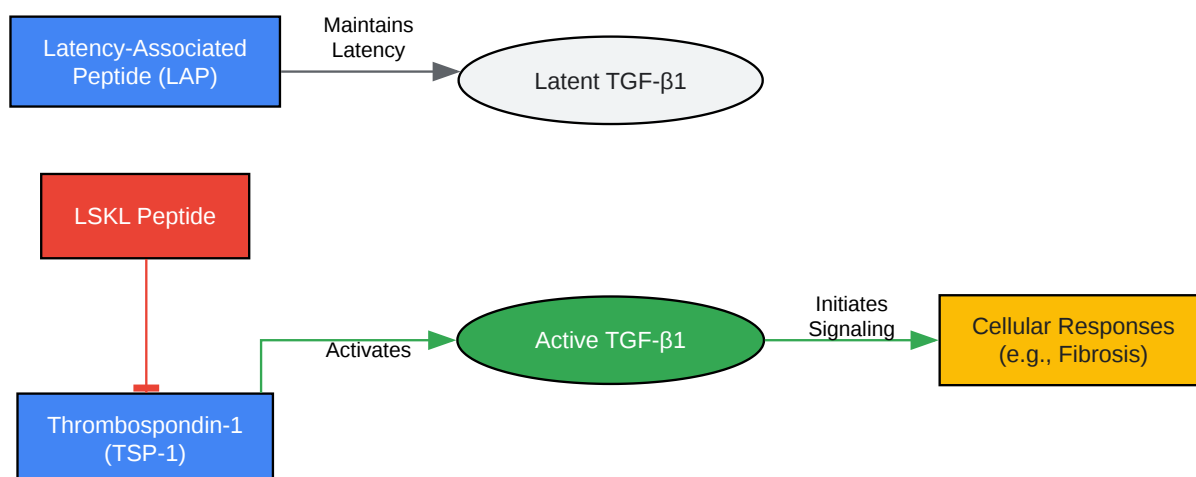
## V. Disposal Plan

Proper disposal is critical to protect both personnel and the environment.

- Do not pour LSKL solutions or waste into public drains or general laboratory waste.[4][9]
- Dispose of unused LSKL and any contaminated materials (e.g., pipette tips, tubes) as chemical waste according to your institution's and local environmental regulations.[4][6]
- One recommended method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[8]

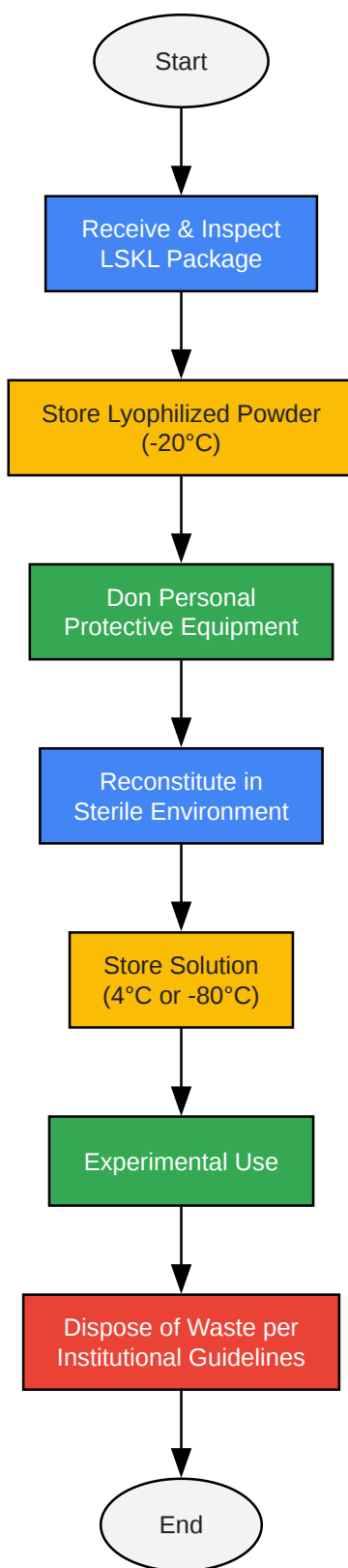
## VI. Signaling Pathway and Workflow Diagrams

To aid in understanding the context of LSKL's use and the necessary handling workflow, the following diagrams are provided.



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Caption: LSKL inhibits the activation of latent TGF-β1 by blocking the binding of TSP-1 to LAP.



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Caption: A procedural workflow for the safe handling of LSKL from receipt to disposal.

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## References

- 1. glpbio.com [glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Laboratory Safety Guidelines When Handling Peptides and Research Chemicals - Continental Peptides [continentalpeptides.com]
- 5. cpcscientific.com [cpcscientific.com]
- 6. LSKL, Inhibitor of Thrombospondin (TSP-1)[283609-79-0]MSDS [dcchemicals.com]
- 7. Thrombospondin (TSP-1) Inhibitor, LSKL - 1 mg [anaspec.com]
- 8. peptide.co.jp [peptide.co.jp]
- 9. maxedoutcompounds.com [maxedoutcompounds.com]
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